

# Technical Support Center: Mitigating Racial Bias in Transcutaneous Bilirubin Measurement

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Compound of Interest		
Compound Name:	Bilirubin	
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing potential racial bias when using transcutaneous **bilirubin** (TcB) measurement devices.

# **Frequently Asked Questions (FAQs)**

Q1: Do transcutaneous **bilirubin**ometers provide accurate readings across all infant skin tones?

A1: Research indicates that skin pigmentation can affect the accuracy of transcutaneous **bilirubin** (TcB) measurements.[1][2] Devices may be less accurate in infants with darker skin tones due to the way melanin absorbs and scatters light, which can interfere with the spectrophotometric technology used by TcB devices.[1][2] Studies have shown conflicting results, with some reporting an overestimation of serum **bilirubin** in darker-skinned neonates, while others have found an underestimation, particularly at higher **bilirubin** levels.[1][3][4][5][6]

Q2: What is the underlying technical reason for the discrepancy in TcB measurements in infants with darker skin?

A2: The primary reason for the discrepancy lies in the optical principles of TcB devices. These devices measure the yellowness of the skin by analyzing reflected light at different wavelengths to estimate the **bilirubin** concentration.[7] However, melanin, the pigment responsible for darker skin tones, has a broad absorption spectrum that can overlap with that of **bilirubin**.[8][9] This overlap can confound the device's algorithm, leading to inaccurate estimations of the true

### Troubleshooting & Optimization





**bilirubin** level.[9] While many devices use a second wavelength to correct for hemoglobin absorption and different optical paths to account for melanin, these corrections may not be sufficient in all cases.[3][4]

Q3: Are there specific TcB device models that are known to be more or less susceptible to racial bias?

A3: Different TcB devices may show varying degrees of accuracy across different populations. [10][11][12] For instance, some studies have compared devices like the BiliCheck and the Konica Minolta JM-103/105, noting differences in their performance in multiracial populations. [11][12][13] The JM-103 has been reported to overestimate serum **bilirubin** in Black babies and underestimate it in white babies.[12] It is crucial for researchers to consult validation studies for the specific device they are using and to be aware of its performance characteristics in diverse populations.

Q4: How can I determine if my TcB device is providing biased readings in my study population?

A4: To assess for potential bias, it is recommended to perform a validation study within your specific patient population. This involves comparing TcB measurements with total serum **bilirubin** (TSB) levels obtained through standard laboratory methods (heel stick).[14] A significant and systematic difference between TcB and TSB readings in a particular racial or ethnic group would suggest the presence of bias.

Q5: What are the clinical and research implications of inaccurate TcB measurements due to racial bias?

A5: Inaccurate TcB readings can have significant consequences. Overestimation of **bilirubin** levels may lead to unnecessary and potentially harmful interventions, such as phototherapy, in infants with darker skin tones.[9][15] Conversely, underestimation can result in missed diagnoses of significant hyper**bilirubin**emia, potentially leading to delays in treatment and an increased risk of complications like kernicterus.[3][4][16][17] For research purposes, this bias can introduce systematic errors, leading to flawed conclusions in studies investigating neonatal jaundice.

# **Troubleshooting Guide**



Problem: Consistently higher or lower TcB readings in infants with darker skin tones compared to serum **bilirubin**.

Possible Cause	Troubleshooting Step
Device Calibration: The device may not be calibrated for a diverse range of skin pigmentation.	Review the manufacturer's calibration specifications and inquire if population-specific calibration data is available. 2. If possible, perform a user-calibration against a range of skin phantom standards with varying melanin concentrations.
Measurement Site: The anatomical location of the measurement can influence accuracy.	1. Studies suggest that measurements on the sternum may be less affected by racial differences in skin pigmentation compared to the forehead.[14] 2. Ensure consistent measurement placement across all subjects as per a standardized protocol.
Device Algorithm Limitations: The device's internal algorithm may not adequately correct for the confounding effects of melanin.	1. Contact the device manufacturer to understand the specifics of their algorithm for melanin correction. 2. Consider using a correction factor derived from a validation study within your specific population, although this should be done with caution and clear documentation.[7]
External Light Interference: Ambient light conditions can potentially affect the device's optical sensors.	Ensure measurements are taken in a controlled lighting environment as specified by the device manufacturer. 2. Shield the measurement site from direct, bright light during the reading.

## **Quantitative Data Summary**

The following tables summarize findings from studies investigating the difference between transcutaneous **bilirubin** (TcB) and serum **bilirubin** (SB) across different ethnic groups.

Table 1: Mean Difference between TcB and SB by Ethnic Group (mg/dL)



Ethnic Group	Mean Difference (TcB - SB) in mg/dL	Study
White/Caucasian	-0.19	[7][16][18]
Chinese	0.90	[7][16][18]
Indian	1.12	[7][16][18]
Black/African	2.47	[7][16][18]
Latino	0.42	[7][16][18]
Arab	-0.08	[7][16][18]

Source: Adapted from a study investigating ethnically diverse late preterm and term newborns. [7][16][18]

Table 2: Underestimation of TcB at Higher **Bilirubin** Levels in Relation to Skin Pigmentation (in vitro study)

Mimicked Melanosome Volume Fraction	Underestimation at a TcB level of 250 µmol/L
0% (Unpigmented)	Baseline
Increasing Volume Fractions (up to 40%)	26–132 μmol/L

Source: Based on an in vitro study using skin phantoms to mimic varying skin pigmentation.[3] [4][17]

# **Experimental Protocols**

Protocol 1: Validation of TcB Device Accuracy in a Diverse Neonatal Population

Objective: To determine the agreement between transcutaneous **bilirubin** (TcB) measurements from a specific device and total serum **bilirubin** (TSB) levels across different racial and ethnic groups.

Methodology:



#### Subject Recruitment:

- Enroll a prospective cohort of healthy term and late preterm neonates from diverse racial and ethnic backgrounds.
- Obtain informed parental consent.
- Record self-reported maternal race and ethnicity.[19]

#### · Data Collection:

- Within a short timeframe (e.g., 30 minutes) of each other, perform both a TcB measurement and a heel stick for TSB measurement.[20]
- For TcB measurements, standardize the measurement site (e.g., mid-sternum) for all infants.[16] Take the average of three consecutive readings.[16]
- Record the make and model of the TcB device used.

#### Laboratory Analysis:

 Analyze the blood sample for TSB concentration using a validated laboratory method (e.g., colorimetric diazo method).[16]

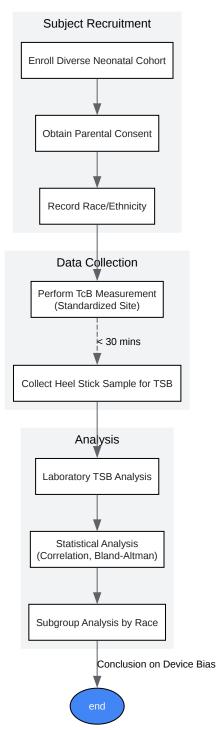
#### Statistical Analysis:

- Use Pearson correlation coefficients to assess the overall correlation between TcB and TSB.
- Create Bland-Altman plots to visualize the agreement between the two methods and identify any systematic bias.
- Perform subgroup analyses based on racial/ethnic groups to determine if the bias varies significantly.
- A multivariate linear regression analysis can be used to assess the impact of skin tone on the agreement between TcB and TSB measurements.[5][21]



### **Visualizations**

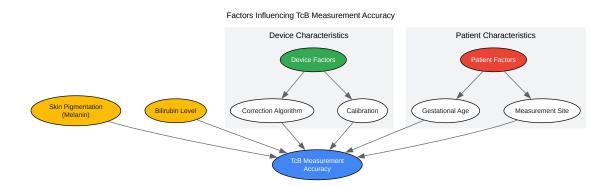
#### Experimental Workflow for TcB Device Validation



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Caption: Workflow for validating TcB device accuracy.



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Caption: Key factors that can influence TcB accuracy.

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